

"Deuterium iodide molecular weight and formula"

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Compound of Interest

Compound Name: Deuterium iodide

Cat. No.: B075951

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In-Depth Technical Guide to Deuterium Iodide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental physicochemical properties of **deuterium iodide**, a deuterated analogue of hydrogen iodide. The information presented herein is intended to support research and development activities where isotopic labeling is employed.

Chemical Identity and Formula

Deuterium iodide, also known as hydrogen-d iodide, is a simple inorganic compound in which the protium atom of hydrogen iodide is replaced by a deuterium atom. Deuterium (^2H or D) is a stable isotope of hydrogen containing one proton and one neutron. This isotopic substitution results in a significant increase in the molecular mass compared to the non-deuterated form.

The chemical formula for **deuterium iodide** is DI .

Molecular Weight and Composition

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The standard atomic weight of an element is a weighted average of the masses of its naturally occurring isotopes. For isotopically pure or enriched compounds such as **deuterium iodide**, the molecular weight is calculated using the atomic mass of the specific isotopes.

The calculation for the molecular weight of **deuterium iodide** is as follows:

- Atomic Weight of Deuterium (D): 2.01410178 u
- Atomic Weight of Iodine (I): 126.90447 u

Molecular Weight of DI = (Atomic Weight of D) + (Atomic Weight of I) Molecular Weight of DI = 2.01410178 u + 126.90447 u Molecular Weight of DI \approx 128.91857 u

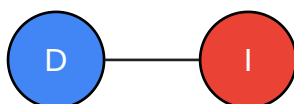
For practical laboratory applications, the molar mass is often expressed in grams per mole (g/mol).

Data Presentation: Physicochemical Properties

Property	Value	Unit
Chemical Formula	DI	-
Synonyms	Hydrogen-d iodide	-
Atomic Weight of Deuterium (D)	2.014	g/mol
Atomic Weight of Iodine (I)	126.904	g/mol
Molecular Weight (Calculated)	\sim 128.92	g/mol

Molecular Structure

Deuterium iodide is a diatomic molecule with a single covalent bond between the deuterium and iodine atoms. The substitution of deuterium for protium does not alter the fundamental linear geometry of the molecule.



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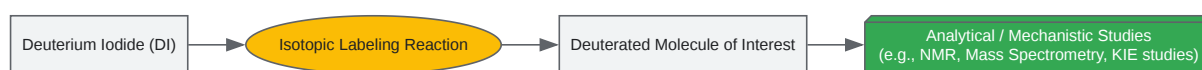
Caption: Covalent bond in a **Deuterium Iodide** (DI) molecule.

Experimental Protocols

Due to the fundamental nature of this compound, detailed experimental protocols are typically application-specific. For instance, its use as a deuterating agent in organic synthesis would follow standard procedures for reactions involving strong acids or iodide sources, with adjustments for its specific reactivity and physical properties. Researchers employing **deuterium iodide** should consult relevant literature for protocols tailored to their specific experimental context, such as isotopic labeling studies or kinetic isotope effect measurements.

Signaling Pathways and Logical Relationships

As a simple inorganic reagent, **deuterium iodide** is not directly involved in biological signaling pathways. Its primary relevance in the context of life sciences and drug development lies in its application as a tool for isotopic labeling. The logical relationship is that of a reagent used to introduce a deuterium label into a molecule of interest, thereby enabling its use in various analytical and mechanistic studies.



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Caption: Use of **Deuterium Iodide** in isotopic labeling workflows.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com